

1,2,3,4-Tetrahydro-1-naphthol physical and chemical properties

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 1,2,3,4-Tetrahydro-1-naphthol

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An In-depth Technical Guide to 1,2,3,4-Tetrahydro-1-naphthol

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the physical, chemical, and biological properties of **1,2,3,4-Tetrahydro-1-naphthol** (also known as α -Tetralol). It includes key quantitative data, experimental protocols, and visualizations to support its application in research and development.

Core Physical and Chemical Properties

1,2,3,4-Tetrahydro-1-naphthol is a bicyclic alcohol consisting of a tetralin framework with a hydroxyl group.[1] It is a versatile chiral building block and intermediate in organic synthesis.[2] The compound exists as a racemic mixture and as individual (R)- and (S)-enantiomers, each with distinct properties.

Table 1: Physical and Chemical Properties of **1,2,3,4-Tetrahydro-1-naphthol**



Property	Racemic (CAS: 529-33-9)	(R)-(-)-Enantiomer (CAS: 23357-45-1)	(S)-(+)-Enantiomer
Molecular Formula	C10H12O[3][4]	C10H12O[5]	C10H12O[2]
Molecular Weight	148.20 g/mol [4][6]	148.21 g/mol [5]	148.20 g/mol
Appearance	White to off-white solid or clear colourless to slightly brown viscous liquid. [3][7]	White or off-white crystalline powder.[5]	Not specified
Melting Point	28-32 °C[7][8]	38-42 °C[5]	Not specified
Boiling Point	102-104 °C at 2 mmHg[7][9]	140 °C at 17 mmHg[5]	Not specified
Density	1.09 g/mL at 25 °C[7] [9]	1.09 g/mL at 25 °C	Not specified
Refractive Index (n20/D)	1.564[8][9]	Not specified	Not specified
Solubility	Insoluble in water[3]; Soluble in methanol and other organic solvents.[1][10]	Not specified	Not specified
рКа	14.33 ± 0.20 (Predicted)[3]	Not specified	Not specified
Flash Point	>110 °C (>230 °F)[8] [11]	113 °C (235.4 °F) - closed cup	Not specified
Optical Rotation	Not applicable	$[\alpha]^{17}/D$ -32° (c = 2.5 in chloroform)	Not specified
Storage	Sealed in dry, Room Temperature[3] or Store at 2-8°C.[10]	Store at 2-8 °C[5]	Not specified



Spectral Data

Spectral analysis is crucial for the identification and characterization of **1,2,3,4-Tetrahydro-1-naphthol**. Key spectral data are summarized below.

Table 2: Spectral Data for **1,2,3,4-Tetrahydro-1-naphthol** (CAS: 529-33-9)

Technique	Key Peaks / Shifts (ppm)	
¹H NMR (CDCl₃)	δ ~7.4 (m, 1H), ~7.2-7.0 (m, 3H), ~4.7 (t, 1H, CH-OH), ~2.8 (m, 2H, Ar-CH ₂), ~2.1-1.7 (m, 4H, -CH ₂ -CH ₂ -).[12]	
Mass Spec. (GC-MS)	Major fragments (m/z) reported at 130, 120.[13] [14] The molecular ion peak is at m/z 148.[6]	
IR Spectroscopy	Characteristic peaks for O-H stretching (broad), C-H stretching (aromatic and aliphatic), and C=C stretching (aromatic).[13]	
Raman Spectroscopy	Data available and cataloged.[13]	

Synthesis and Experimental Protocols

1,2,3,4-Tetrahydro-1-naphthol is primarily synthesized via the hydrogenation of naphthol derivatives.

A. Synthesis by Hydrogenation of 1-Naphthol

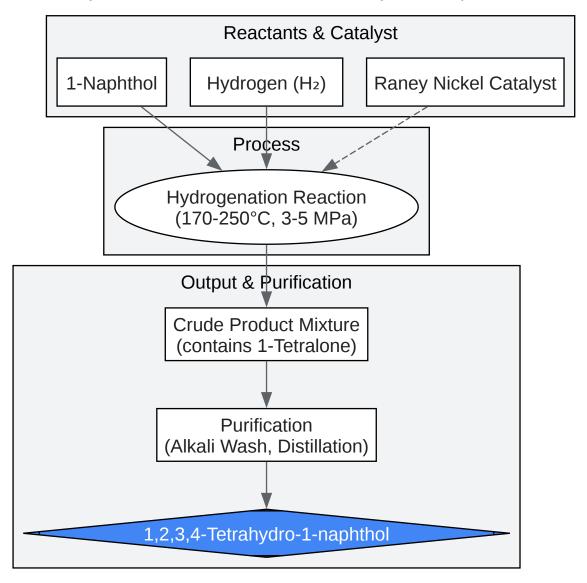
A common industrial method involves the catalytic hydrogenation of 1-naphthol. This process can yield a mixture of products, including 1-tetralone and 1,2,3,4-tetrahydro-1-naphthol.[15]

- Protocol:
 - Reactants: 1-naphthol is dissolved in a suitable solvent.
 - Catalyst: Raney nickel is added to the reaction vessel.[15]



- Reaction Conditions: The mixture is subjected to a hydrogen atmosphere at a pressure of 3.0-5.0 MPa and a temperature of 170-250 °C.[15] The reaction is typically run for 7-20 hours.[15]
- Product Mixture: The reaction yields a mixture containing 1-tetralone and 1,2,3,4-tetrahydro-1-naphthol.
- Purification: The desired product, 1,2,3,4-tetrahydro-1-naphthol, is separated from the
 mixture through post-treatment processes such as distillation or chromatography. The
 patent also describes using an alkali wash to remove unreacted 1-naphthol.[15]

Synthesis Workflow of 1,2,3,4-Tetrahydro-1-naphthol





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Synthesis of **1,2,3,4-Tetrahydro-1-naphthol**.

B. Synthesis of Chiral Enantiomers

Chiral versions can be prepared via asymmetric synthesis routes. For example, the (R)-(-)-enantiomer can be synthesized from 1,2-dihydronaphthalene through a two-stage process involving hydroboration and subsequent oxidation.[16]

Applications in Research and Drug Development

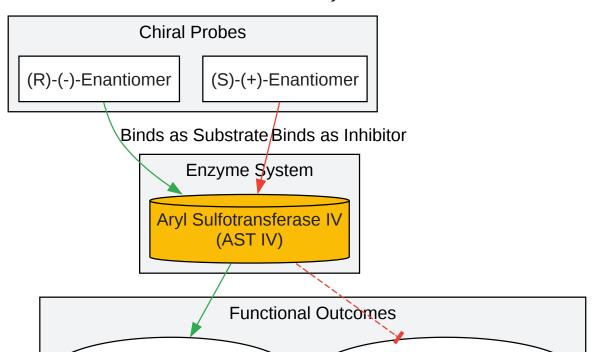
1,2,3,4-Tetrahydro-1-naphthol is a valuable compound with several key applications.

- Pharmaceutical Intermediate: It serves as a building block in the synthesis of various pharmaceutical compounds, including analgesics and anti-inflammatory drugs.[2][3] It is also known as an impurity in the synthesis of Sertraline.[1]
- Chiral Probe for Enzyme Studies: The enantiomers of 1,2,3,4-tetrahydro-1-naphthol are
 used to investigate enzyme-substrate interactions. Specifically, they have been employed to
 study the sulfuryl acceptor binding site of the aryl sulfotransferase IV (AST IV) enzyme.[7][9]
 - (R)-(-)-1,2,3,4-tetrahydro-1-naphthol acts as a substrate for AST IV.[9]
 - (S)-(+)-1,2,3,4-tetrahydro-1-naphthol acts as a competitive inhibitor of the same enzyme.
- Metabolite Studies: It is the major urinary metabolite of tetralin, making it relevant in toxicology and metabolic studies.[7][9]

Competitive Inhibition

(Enzyme Blocked)





Enantiomer Interaction with Aryl Sulfotransferase IV

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Interaction of enantiomers with AST IV enzyme.

Safety and Handling

Enzymatic Sulfation

(Substrate Action)

According to GHS classifications, **1,2,3,4-Tetrahydro-1-naphthol** is considered harmful if swallowed and causes serious eye irritation.[13] The (R)-enantiomer is also classified as causing skin and potential respiratory irritation.[17]

- Hazard Codes: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[13]
- Precautionary Measures: Standard laboratory personal protective equipment (PPE), including gloves and safety glasses, should be used. Handling should occur in a wellventilated area.



This guide provides a foundational understanding of **1,2,3,4-Tetrahydro-1-naphthol** for its effective and safe use in scientific applications. For further details, consulting the cited literature is recommended.

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- To cite this document: BenchChem. [1,2,3,4-Tetrahydro-1-naphthol physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051079#1-2-3-4-tetrahydro-1-naphthol-physical-and-chemical-properties]

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